

An In-depth Technical Guide to 1-Naphthylamine: Chemical Properties, Structure, and Applications

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Compound of Interest

Compound Name: 1-Naphthylamine

Cat. No.: B7760904

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This guide provides a comprehensive technical overview of **1-Naphthylamine** (α -Naphthylamine), a pivotal aromatic amine in synthetic chemistry. Tailored for researchers, scientists, and professionals in drug development, this document delves into the core chemical properties, structural characteristics, synthesis, and key applications of this compound, underpinned by field-proven insights and authoritative references.

Introduction: The Significance of 1-Naphthylamine

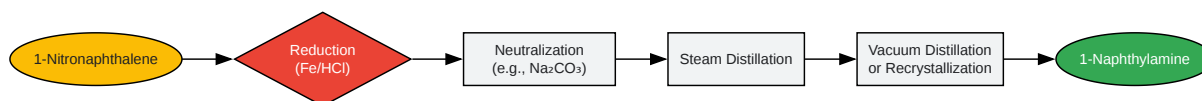
1-Naphthylamine, systematically named naphthalen-1-amine, is a primary aromatic amine derived from naphthalene.[1][2][3] It has historically been a cornerstone in the chemical industry, particularly as a precursor in the synthesis of a wide array of azo dyes.[1][2] Beyond its role in coloration, **1-Naphthylamine** serves as a crucial intermediate in the production of agrochemicals, antioxidants for rubber, and various organic compounds, including the synthesis of 1-naphthol.[1][4] Its utility in research and development is marked by its reactive amino group and the fused ring system of naphthalene, which allow for diverse chemical transformations.

However, the application of **1-Naphthylamine** is not without its challenges. Historical occupational exposure has been linked to an increased risk of bladder cancer, largely attributed to the presence of the highly carcinogenic isomer, 2-naphthylamine, as an impurity in early commercial preparations.[1][5] Modern manufacturing processes have significantly reduced this contamination.[6][7] Pure **1-Naphthylamine** is classified by the International Agency for

Research on Cancer (IARC) as a Group 3 carcinogen, meaning it is not classifiable as to its carcinogenicity to humans, though it is regulated as a potential occupational carcinogen by various agencies.[1] This underscores the importance of stringent safety protocols and a thorough understanding of its toxicological profile when handling this compound.[8][9]

Molecular Structure and Chemical Identity

The chemical identity of **1-Naphthylamine** is defined by its molecular formula, $C_{10}H_9N$, and a molecular weight of approximately 143.19 g/mol .[1][2][10] The structure consists of a naphthalene bicyclic aromatic system with an amino group ($-NH_2$) substituted at the C1 (or alpha) position.[1]



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